

An In-depth Technical Guide to 4-methoxy-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-(4-methoxyphenyl)-N,N-dimethylaniline

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Abstract

This technical guide provides a comprehensive review of 4-methoxy-N,N-dimethylaniline, a tertiary amine of significant interest in various chemical and industrial applications. This document collates its chemical and physical properties, detailed spectral data, and established synthesis protocols. Furthermore, it explores its primary applications as a crucial intermediate in the synthesis of dyes and as a co-initiator in photopolymerization processes. Safety and toxicity data are also summarized to ensure safe handling and application.

Chemical Properties and Data

4-methoxy-N,N-dimethylaniline, also known as N,N-dimethyl-p-anisidine, is an aromatic organic compound. Its structure features a dimethylamino group and a methoxy group attached to a benzene ring at positions 1 and 4, respectively. The presence of both electron-donating groups, the methoxy and the dimethylamino moieties, makes the aromatic ring highly activated towards electrophilic substitution.

Table 1: Chemical and Physical Properties of 4-methoxy-N,N-dimethylaniline

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	
CAS Number	701-56-4	[2]
Appearance	White to light yellow powder or crystals	
Melting Point	46.0 to 50.0 °C	
Boiling Point	239.2 ± 23.0 °C at 760 mmHg	[2]
Density	1.0 ± 0.1 g/cm ³	[2]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[2]
LogP	1.42	[2]
Refractive Index	1.536	
Purity	>98.0% (GC)	
Storage	Store in a dry place at room temperature	

Table 2: Spectroscopic Data of 4-methoxy-N,N-dimethylaniline

Technique	Data
¹ H NMR	Chemical shifts (δ) in ppm.
¹³ C NMR	Chemical shifts (δ) in ppm.
FT-IR	Characteristic absorption bands in cm ⁻¹ .
Mass Spectrometry	m/z ratios of fragments.

Note: Specific spectral data can vary slightly based on the solvent and instrument used.

Synthesis of 4-methoxy-N,N-dimethylaniline

The most common and efficient method for the synthesis of 4-methoxy-N,N-dimethylaniline is the Eschweiler-Clarke reaction, which involves the reductive methylation of a primary or secondary amine using excess formic acid and formaldehyde.[3]

Experimental Protocol: Eschweiler-Clarke Synthesis

This protocol describes the synthesis of 4-methoxy-N,N-dimethylaniline from p-anisidine.

Materials:

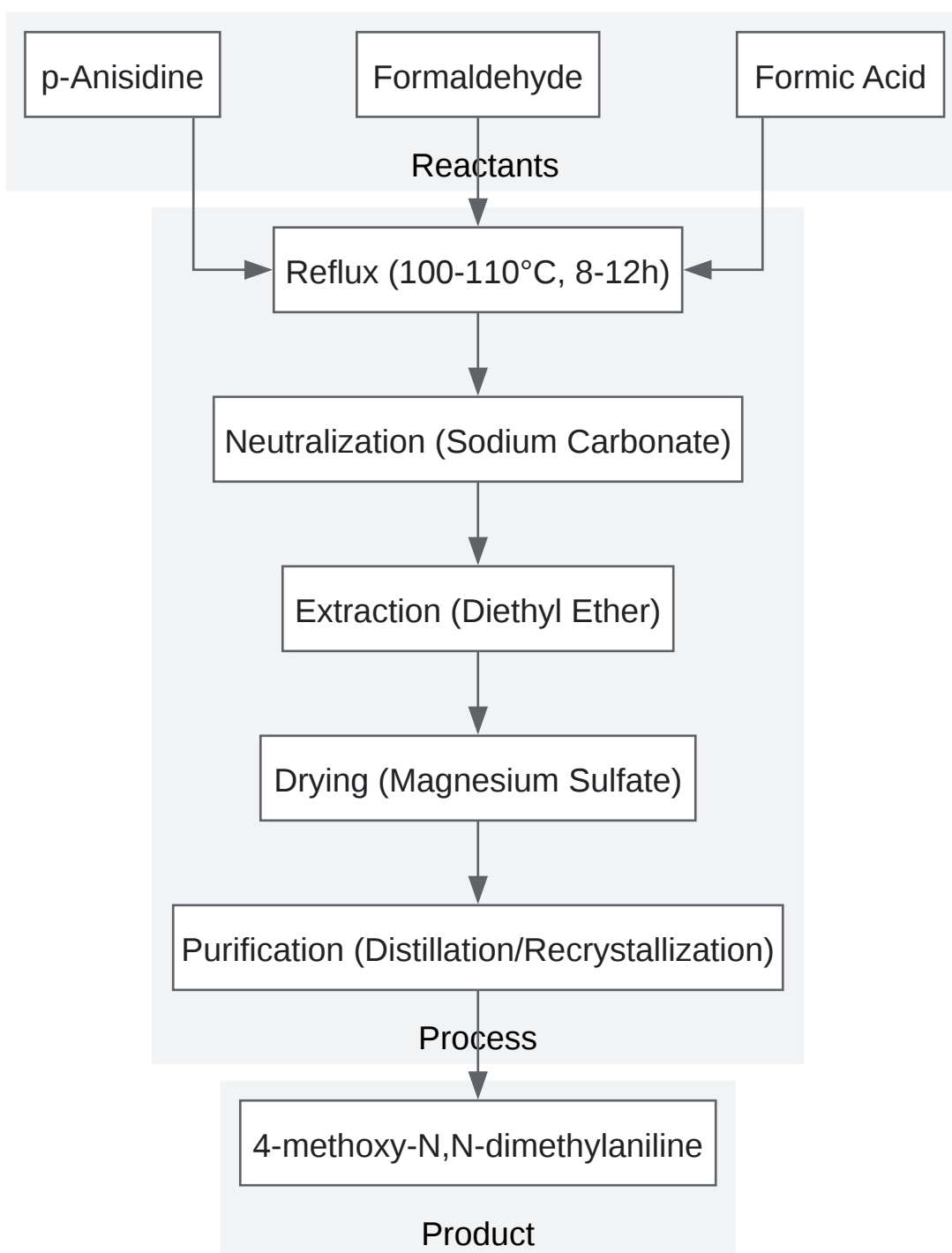
- p-Anisidine
- Formaldehyde (37% solution in water)
- Formic acid (98-100%)
- Sodium carbonate
- Diethyl ether
- Anhydrous magnesium sulfate
- Standard laboratory glassware
- Magnetic stirrer and heating mantle

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add p-anisidine.
- Add an excess of formaldehyde solution and formic acid to the flask. A typical molar ratio is 1:2.5:2.5 (p-anisidine:formaldehyde:formic acid).
- Heat the reaction mixture to reflux (approximately 100-110 °C) and maintain for 8-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

- Carefully neutralize the excess formic acid by the slow addition of a saturated sodium carbonate solution until the effervescence ceases and the pH is alkaline.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or recrystallization from a suitable solvent like ethanol/water to yield pure 4-methoxy-N,N-dimethylaniline.

Diagram 1: Synthesis of 4-methoxy-N,N-dimethylaniline via Eschweiler-Clarke Reaction



Workflow for the Eschweiler-Clarke synthesis.

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Caption: Workflow for the Eschweiler-Clarke synthesis.

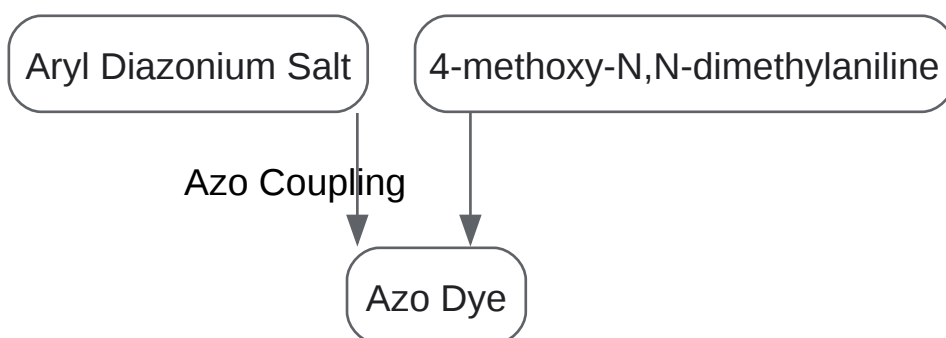
Applications

4-methoxy-N,N-dimethylaniline serves as a versatile intermediate in several industrial processes.

Synthesis of Azo Dyes

A primary application of 4-methoxy-N,N-dimethylaniline is in the synthesis of azo dyes.^[4] The electron-rich aromatic ring readily undergoes azo coupling with diazonium salts to produce intensely colored compounds. These dyes are used in textiles, printing inks, and pigments. For instance, it can be coupled with a diazotized aniline derivative to form a variety of yellow, orange, and red dyes.

Diagram 2: General Scheme for Azo Dye Synthesis



General reaction scheme for azo dye synthesis.

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Caption: General reaction scheme for azo dye synthesis.

Photoinitiator in Polymerization

In polymer chemistry, tertiary amines like 4-methoxy-N,N-dimethylaniline can act as co-initiators or accelerators in photopolymerization reactions, particularly for acrylates and methacrylates.^[5] When used in conjunction with a primary photoinitiator (e.g., benzophenone derivatives), it can significantly enhance the rate of polymerization upon exposure to UV or visible light. The amine facilitates the generation of free radicals, which initiate the polymer chain growth.

Safety and Toxicology

4-methoxy-N,N-dimethylaniline requires careful handling due to its potential health hazards.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

This is not an exhaustive list. Always refer to the full Safety Data Sheet (SDS) before handling.

Limited toxicological data is available for 4-methoxy-N,N-dimethylaniline itself. However, it is structurally related to N,N-dimethylaniline, which is known to be toxic and can cause methemoglobinemia.[6] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

Conclusion

4-methoxy-N,N-dimethylaniline is a valuable chemical intermediate with well-established applications in the synthesis of azo dyes and as a co-initiator in polymerization processes. Its

synthesis is readily achievable through standard organic chemistry methodologies like the Eschweiler-Clarke reaction. While it is a useful compound, its potential toxicity necessitates adherence to strict safety protocols during its handling and use. This guide provides a foundational understanding for researchers and professionals working with this compound.

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